

"magnesium sulfite solubility in aqueous solutions"

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Compound of Interest

Compound Name: Magnesium sulfite

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An In-depth Technical Guide on the Solubility of **Magnesium Sulfite** in Aqueous Solutions

Introduction

Magnesium sulfite (MgSO_3) is an inorganic salt of significant interest in various industrial applications, including the pulp and paper industry and flue gas desulfurization processes.[1] Its solubility in aqueous solutions is a critical parameter that dictates its behavior in these systems. **Magnesium sulfite** exists in several hydrated forms, with the most common being the hexahydrate ($\text{MgSO}_3 \cdot 6\text{H}_2\text{O}$) and the trihydrate ($\text{MgSO}_3 \cdot 3\text{H}_2\text{O}$).[2] The stable form is dependent on the temperature, with the hexahydrate being stable below approximately 40-42.5°C and the trihydrate being the stable form at higher temperatures.[2][3][4] This guide provides a comprehensive overview of the aqueous solubility of **magnesium sulfite**, detailing quantitative solubility data, the influence of temperature and other solutes, and the experimental protocols used for its determination.

Physicochemical Properties

- Chemical Formula: MgSO_3 (anhydrous)[2]
- Molar Mass: 104.37 g/mol (anhydrous)[5][6]
- Appearance: White, crystalline powder.[5][6]

- Hydrates: The most common hydrates are $\text{MgSO}_3 \cdot 6\text{H}_2\text{O}$ and $\text{MgSO}_3 \cdot 3\text{H}_2\text{O}$.^[2] The anhydrous form is hygroscopic.^[2]

Aqueous Solubility Data

The solubility of **magnesium sulfite** in water is temperature-dependent and also depends on the specific hydrate present. Generally, it is described as slightly soluble in water.^[5]^[6]

Solubility of Magnesium Sulfite Hexahydrate ($\text{MgSO}_3 \cdot 6\text{H}_2\text{O}$)

The hexahydrate is the stable solid phase in equilibrium with a saturated aqueous solution at temperatures below 40-42.5°C.^[4] Its solubility increases with temperature.^[7]

Temperature (°C)	Solubility (g/100g solution)	Solubility (mol/kg H ₂ O)	Other Units
0	0.338 ^[5] ^[8]	0.0324 ^[9]	
18	0.0501 mol/dm ³ ^[9]		
20	0.0478 ^[9]		
25	0.646 ^[5] ^[8]	0.050 (±0.005) ^[7]	5.2 g/L ^[2]
30	0.0622 ^[9]		
35	0.0817 ^[9]		
40	0.1081 ^[9]		

Solubility of Magnesium Sulfite Trihydrate ($\text{MgSO}_3 \cdot 3\text{H}_2\text{O}$)

Above 40-42.5°C, the trihydrate becomes the stable solid phase.^[4] Interestingly, the solubility of the trihydrate generally decreases as temperature increases.^[9] However, metastable hexahydrate can often precipitate at temperatures significantly higher than the transition temperature.^[3]^[4]

Temperature (°C)	Solubility (g/100g solution)	Solubility (mol/kg H ₂ O)
40	0.1001[9]	
45	0.0906[9]	
50	0.082 (±0.003)[7]	
55	0.0815[9]	
60	0.0789[9]	
70	0.0731[9]	
80	0.0694[9]	
90	0.0640[9]	
98	0.615[5][8]	0.0592[9]

Solubility Product Constant (Ksp)

The dissolution of **magnesium sulfite** in water is an equilibrium process. The solubility product constant (Ksp) provides a quantitative measure of its solubility.

Compound	pKsp
MgSO ₃	2.50[5][8]

Factors Influencing Solubility

The solubility of **magnesium sulfite** can be significantly affected by the presence of other chemical species in the solution.

- Magnesium Sulfate (MgSO₄): The presence of magnesium sulfate has been shown to increase the solubility of both **magnesium sulfite** hexahydrate and trihydrate.[3][4][7]
- Magnesium Chloride (MgCl₂): In contrast, the addition of magnesium chloride to the solution decreases the solubility of **magnesium sulfite**. [7]

- Sodium Sulfite (Na_2SO_3): The effect of sodium sulfite is more complex. At lower concentrations (up to about 10 mass %), it increases the solubility of **magnesium sulfite**. However, at higher concentrations, the solubility decreases.^[7]
- Sulfur Dioxide (SO_2): The presence of excess sulfur dioxide, which forms sulfurous acid in solution, increases the solubility of **magnesium sulfite**.^{[7][10]} This is due to the formation of the more soluble magnesium bisulfite ($\text{Mg}(\text{HSO}_3)_2$).^{[10][11]}

Experimental Protocols for Solubility Determination

A variety of methods have been employed to determine the solubility of **magnesium sulfite**. The most common is the saturation method.

General Saturation Method Workflow:

- Preparation: An excess of the **magnesium sulfite** hydrate (either $\text{MgSO}_3 \cdot 6\text{H}_2\text{O}$ or $\text{MgSO}_3 \cdot 3\text{H}_2\text{O}$) is added to deionized, and often deoxygenated, water in a sealed vessel.
- Equilibration: The mixture is agitated (e.g., by stirring) in a thermostatically controlled bath to maintain a constant temperature. The system is allowed to equilibrate, which can take from several hours to several days.^{[9][10]} The attainment of equilibrium is confirmed by analyzing the concentration of the dissolved salt at different time intervals until it remains constant.^[9]
- Phase Separation: Once equilibrium is reached, the solid and liquid phases are separated, typically by filtration or by allowing the solid to settle and carefully withdrawing a sample of the supernatant liquid.
- Analysis of the Saturated Solution: The concentration of **magnesium sulfite** in the saturated solution is then determined using various analytical techniques:
 - Gravimetric Analysis: The magnesium content can be determined gravimetrically by precipitating it as another compound, such as magnesium sulfate.^[9]
 - Titration: The sulfite concentration is commonly determined by iodometric titration.^[9] A combination of acidimetric and iodometric titrations can be used to determine total and combined sulfur dioxide.^[12]

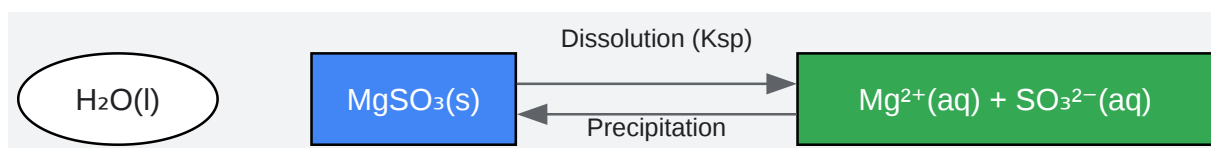
- Complexometric Titration: Magnesium concentration can also be determined complexometrically.[10]

Other Specialized Techniques:

- Turbidimetric Measurement: Saturation limits have been determined by measuring the turbidity of solutions of known compositions as they are cooled. The onset of precipitation is identified as the temperature at which turbidity sharply increases.[12]
- Dynamic Gas Analysis: In systems containing excess SO_2 , the equilibrium pressure of SO_2 can be determined dynamically by passing an inert gas (like nitrogen) through the solution and analyzing the off-gas for its SO_2 content using iodometric methods.[10][12]

Visualization of Dissolution Equilibrium

The dissolution of **magnesium sulfite** in an aqueous solution is an equilibrium process where the solid salt dissociates into its constituent ions.



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Caption: Dissolution equilibrium of solid **magnesium sulfite** in water.

Conclusion

The aqueous solubility of **magnesium sulfite** is a complex property influenced by temperature, the specific crystalline hydrate present, and the chemical composition of the solution. The hexahydrate form is more stable at lower temperatures and its solubility increases with temperature, while the trihydrate is stable at higher temperatures and exhibits retrograde solubility. The presence of other salts, particularly magnesium sulfate and sulfur dioxide, significantly alters the solubility, a crucial consideration for industrial processes. The determination of these solubility data relies on meticulous experimental protocols, primarily based on the saturation method coupled with various analytical techniques. This guide provides

foundational knowledge for researchers and professionals working with **magnesium sulfite** in aqueous environments.

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